

Validation of hexylamine's effectiveness as a surface passivating agent.

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Compound of Interest

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Hexylamine as a Surface Passivating Agent: A Comparative Guide

In the pursuit of enhancing the performance and stability of optoelectronic devices, particularly perovskite solar cells, surface passivation has emerged as a critical strategy. Defect states at the surface of the active material can act as recombination centers for charge carriers, limiting device efficiency and accelerating degradation. This guide provides a comprehensive comparison of **hexylamine**, in the form of hexylammonium iodide (HAI), with other common alkylammonium and organic passivating agents, offering researchers, scientists, and drug development professionals a clear overview of its effectiveness, supported by experimental data.

Performance Comparison of Passivating Agents

The effectiveness of a passivating agent is primarily evaluated by its impact on the photovoltaic performance of solar cells. The following tables summarize key performance metrics for perovskite solar cells passivated with hexylammonium iodide and its alternatives.

Disclaimer: The data presented below is compiled from various research articles. Direct comparison should be approached with caution as experimental conditions can vary between studies.

Table 1: Comparison of Hexylammonium Iodide (HAI) with Butylammonium Iodide (BAI)

Passivating Agent	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (VOC) (V)	Short-Circuit Current Density (JSC) (mA/cm2)	Fill Factor (FF)
Control (No Passivation)	18.83	1.10	23.20	0.74
Butylammonium Iodide (BAI)	19.43	1.12	22.95	0.75
Hexylammonium Iodide (HAI)	20.62	1.14	23.76	0.76

Source: Data compiled from multiple sources indicating that the longer alkyl chain of hexylammonium iodide is more effective at decreasing interfacial defects.[\[1\]](#)[\[2\]](#)

Table 2: Performance of Other Common Passivating Agents

Passivating Agent	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (VOC) (V)	Short-Circuit Current Density (JSC) (mA/cm ²)	Fill Factor (FF)
Control (No Passivation)	12.64	-	-	-
iso-Butylammonium Iodide	15.49	0.990	22.20	0.70
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Control (No Passivation)	~14	-	-	-
Phenethylammonium Iodide (PEAI)	~16-17	~1.08	-	~0.70
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Control (No Passivation)	18.8	1.02	24.6	0.75
n-Octylammonium Iodide (OAI)	20.2	1.06	24.2	0.79
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Control (No Passivation)	12.92	0.89	-	-
Guanidinium Iodide (GAI)	16.03	>0.96	-	-
Control (No Passivation)	-	-	-	-
Guanidinium Iodide (GAI)	20.56	-	-	-

(pretreatment)

Control (No Passivation)	18.82	-	-	-
Guanidinium Iodide (GAI)	20.77	1.02	25.42	0.8012
(post-treatment)				

Source: Data compiled from multiple sources.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

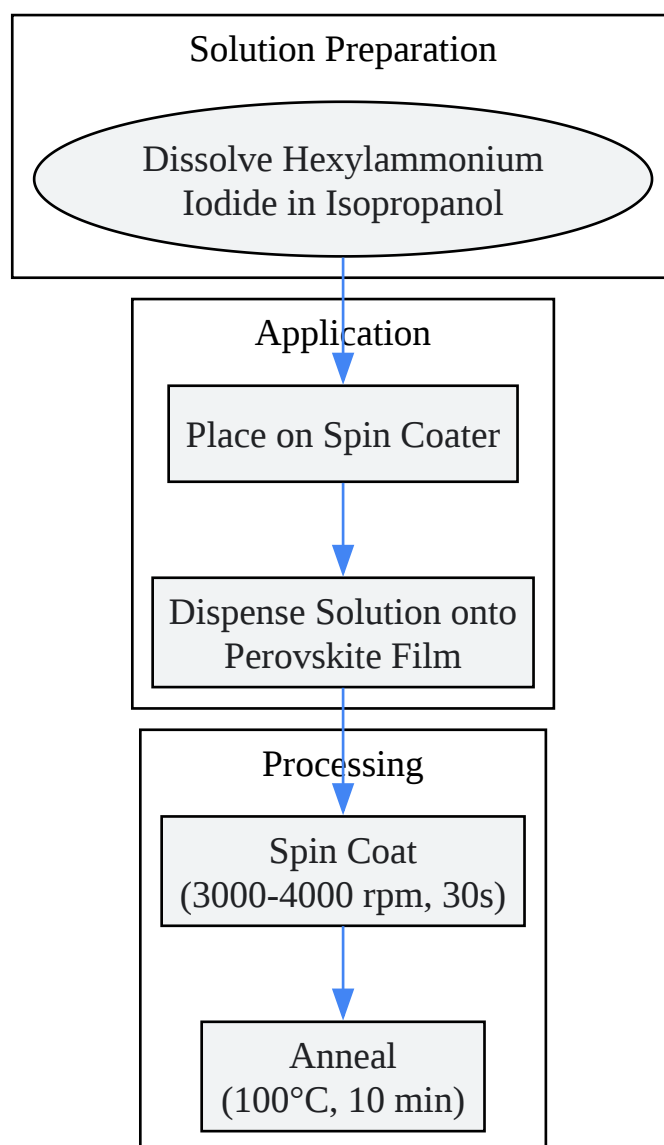
Detailed methodologies are crucial for the replication and validation of experimental findings. Below are the protocols for key experiments cited in the evaluation of **hexylamine** and other passivating agents.

Surface Passivation via Spin-Coating

This protocol describes the application of the passivating agent solution onto the surface of a perovskite film.

- Preparation of Passivating Agent Solution:
 - Dissolve the alkylammonium iodide salt (e.g., hexylammonium iodide) in a suitable solvent, typically isopropanol (IPA), to a concentration ranging from 2 to 10 mg/mL.
- Application of the Solution:
 - Place the substrate with the perovskite film on the chuck of a spin coater.
 - Dispense a sufficient volume of the passivating agent solution (e.g., 100 μ L) to cover the entire surface of the perovskite film.
- Spin-Coating:
 - Spin the substrate at a speed of 3000-4000 rpm for 30 seconds.
- Annealing:

- Transfer the substrate to a hotplate and anneal at 100 °C for 10 minutes to remove the solvent and promote the interaction between the passivating agent and the perovskite surface.



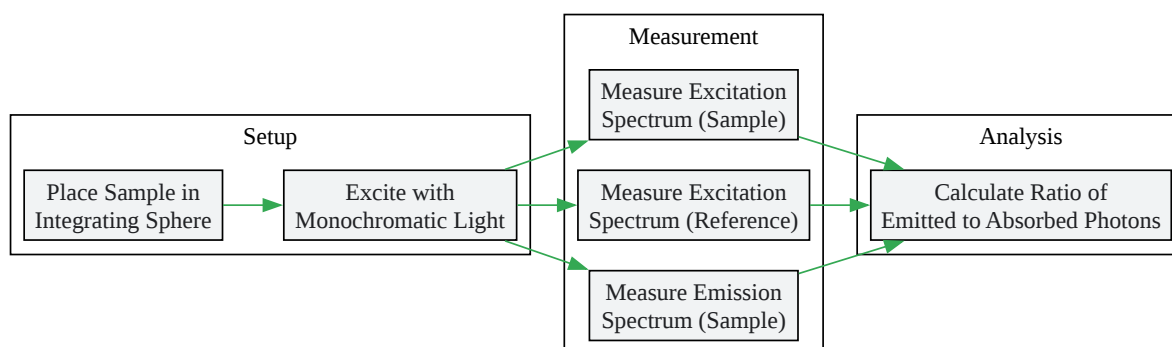
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Fig. 1: Workflow for surface passivation using the spin-coating method.

Photoluminescence Quantum Yield (PLQY) Measurement

PLQY is a measure of the efficiency of photon emission from a material after absorbing photons. Higher PLQY values generally indicate better passivation of non-radiative recombination centers.

- Sample and Reference Preparation:
 - Prepare the passivated perovskite film on a substrate.
 - Use a bare substrate of the same material as a reference.
- Measurement Setup:
 - Utilize a photoluminescence spectrometer equipped with an integrating sphere.
 - The sample is placed inside the integrating sphere.
- Data Acquisition:
 - Excite the sample with a monochromatic light source (e.g., a laser with a wavelength shorter than the perovskite's absorption edge).
 - Measure the emission spectrum of the sample.
 - Measure the spectrum of the excitation source with the bare substrate (reference) in the integrating sphere.
 - Measure the spectrum of the excitation source with the passivated sample in the integrating sphere.
- Calculation:
 - The PLQY is calculated as the ratio of the number of emitted photons to the number of absorbed photons. The software accompanying the spectrometer typically performs this calculation by integrating the areas of the emission and absorbed photon peaks.



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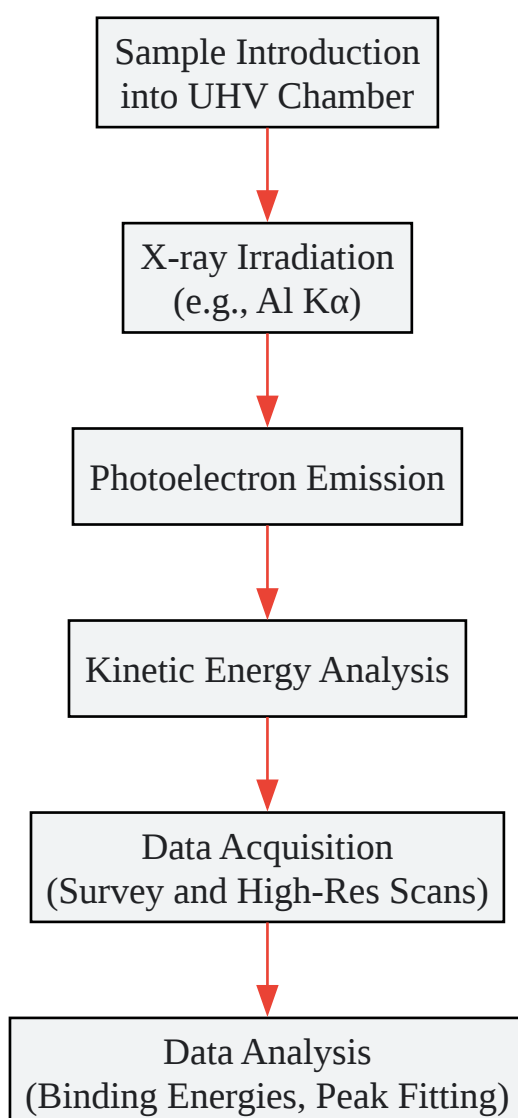
Fig. 2: Experimental workflow for Photoluminescence Quantum Yield (PLQY) measurement.

X-ray Photoelectron Spectroscopy (XPS) Analysis

XPS is a surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements within a material.

- Sample Preparation:
 - Mount the passivated perovskite film on a sample holder.
- Analysis Chamber:
 - Introduce the sample into the ultra-high vacuum (UHV) chamber of the XPS instrument.
- Data Acquisition:
 - Irradiate the sample surface with a monochromatic X-ray beam (e.g., Al K α).
 - An energy analyzer measures the kinetic energy of the emitted photoelectrons.
 - Acquire survey scans to identify the elements present on the surface.

- Acquire high-resolution scans for specific elements (e.g., Pb, I, N, C, and the specific elements of the passivating agent) to determine their chemical states and bonding environments.
- Data Analysis:
 - Process the spectra to determine the binding energies of the core levels.
 - Peak fitting of the high-resolution spectra can be used to identify different chemical species and their relative concentrations. This can confirm the presence of the passivating agent on the surface and reveal its interaction with the perovskite.



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Fig. 3: Logical workflow for X-ray Photoelectron Spectroscopy (XPS) analysis.

Stability Testing (ISOS Protocols)

The International Summit on Organic Photovoltaic Stability (ISOS) has established protocols to standardize the stability testing of emerging solar cell technologies.

- ISOS-D-1 (Dark Storage - Ambient):
 - Objective: To assess the intrinsic stability of the device in a non-stressful environment.
 - Conditions: Devices are stored in the dark at ambient temperature (23 ± 2 °C) and ambient relative humidity.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
 - Procedure: Periodically measure the current-voltage (J-V) characteristics of the solar cells under simulated sunlight to track the degradation of photovoltaic parameters over time.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- ISOS-L-1 (Light Soaking - Ambient):
 - Objective: To evaluate the device stability under continuous illumination.
 - Conditions: Devices are continuously exposed to 1-sun illumination (100 mW/cm^2) at ambient temperature (23 ± 2 °C).[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
 - Procedure: Monitor the photovoltaic parameters by performing periodic J-V scans.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- ISOS-T-1 (Thermal Cycling - Dark):
 - Objective: To assess the device's resilience to temperature fluctuations.
 - Conditions: Devices are subjected to temperature cycles in the dark, for example, between a low temperature (e.g., -40 °C) and a high temperature (e.g., 85 °C).
 - Procedure: Measure J-V characteristics at room temperature after a certain number of cycles to evaluate performance degradation.

Conclusion

The presented data suggests that hexylammonium iodide is a highly effective surface passivating agent for perovskite solar cells, demonstrating superior performance compared to its shorter-chain counterpart, butylammonium iodide. While a direct, comprehensive comparison with all other alternatives under identical conditions is challenging due to the nature of academic research, the available data indicates that **hexylamine** is a competitive option among a range of alkylammonium and other organic passivating agents. The detailed experimental protocols provided in this guide offer a foundation for researchers to conduct their own comparative studies and further validate the effectiveness of **hexylamine** in enhancing the efficiency and stability of perovskite-based devices. The choice of the optimal passivating agent will ultimately depend on the specific perovskite composition, device architecture, and desired performance characteristics.

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